

# An In-depth Technical Guide to 4-Methylpyridine: Molecular Characteristics

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Compound of Interest		
Compound Name:	4-Methylpyridine	
Cat. No.:	B042270	Get Quote

This guide provides a detailed overview of the fundamental molecular properties of **4-Methylpyridine**, a heterocyclic organic compound of significant interest in the synthesis of pharmaceuticals and other specialty chemicals. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on core molecular data and logical relationships.

### **Core Molecular Data**

**4-Methylpyridine**, also known as γ-picoline, is a derivative of pyridine with a methyl group substituted at the fourth position of the ring. Its fundamental molecular properties are summarized below.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>7</sub> N[1][2][3][4]
Molar Mass	93.13 g/mol [4][5][6]
IUPAC Name	4-methylpyridine[3]
Common Synonyms	4-Picoline, γ-Picoline[3][4]
CAS Registry Number	108-89-4[3]

## **Experimental Protocols**



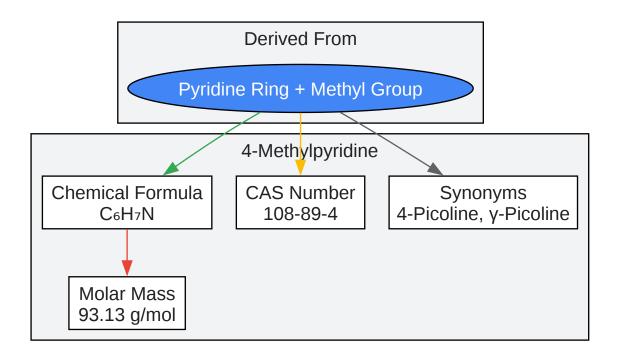
The determination of the molecular weight and formula of a well-characterized compound like **4-Methylpyridine** relies on standard, universally accepted analytical techniques.

Molecular Formula Determination: The elemental composition (C, H, N) is confirmed through combustion analysis. This decades-old, highly reliable method involves combusting a sample in an excess of oxygen and quantifying the resulting combustion products (CO<sub>2</sub>, H<sub>2</sub>O, and N<sub>2</sub>), from which the empirical formula is derived.

Molecular Weight Determination: Mass spectrometry is the primary method for determining the precise molecular weight of a compound. In this technique, the molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ion is measured. High-resolution mass spectrometry can provide a highly accurate monoisotopic mass that further confirms the elemental composition. The average molecular weight, or molar mass, is calculated from the chemical formula using standard atomic weights.[2][3]

## **Key Identifiers and Properties**

The following diagram illustrates the logical relationship between the core identifiers and fundamental properties of **4-Methylpyridine**.



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